

# An In-depth Technical Overview of 2,2-Dimethylhexane

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## Compound of Interest

Compound Name: 2,2-Dimethylhexane

Cat. No.: B166548

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This document provides a detailed summary of the fundamental physicochemical properties of **2,2-dimethylhexane**, an organic compound of interest in various research and industrial applications.

## Molecular and Physicochemical Properties

**2,2-Dimethylhexane** is a branched-chain alkane.<sup>[1]</sup> Its structure consists of a hexane backbone with two methyl groups attached to the second carbon atom.<sup>[1]</sup> This branching influences its physical properties, such as its boiling point, which is lower than that of its straight-chain isomer, n-octane.

Table 1: Quantitative Data for **2,2-Dimethylhexane**

| Property          | Value                          | Unit               | Source(s)    |
|-------------------|--------------------------------|--------------------|--------------|
| Molecular Formula | C <sub>8</sub> H <sub>18</sub> | -                  | [1][2][3][4] |
| Molecular Weight  | 114.23                         | g/mol              | [1][2]       |
|                   | 114.2285                       | g/mol              | [3][4]       |
| CAS Number        | 590-73-8                       | -                  | [2][3][4]    |
| Density           | 0.693                          | g/mL at 25°C       |              |
| Boiling Point     | 107                            | °C                 |              |
| Refractive Index  | 1.393                          | n <sub>20</sub> /D |              |

### Atomic Composition and Weight Contribution

The molecular weight of **2,2-dimethylhexane** is derived from the sum of the atomic weights of its constituent atoms. The molecule contains 8 carbon atoms and 18 hydrogen atoms.

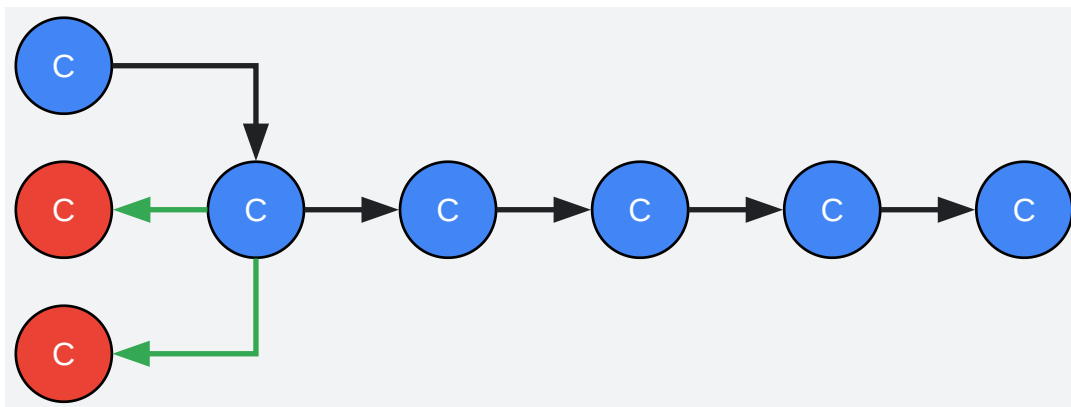
Table 2: Atomic Composition and Molecular Weight Calculation

| Element  | Symbol                         | Count | Standard Atomic Weight Range (amu) | Contribution to Molecular Weight (amu) |
|----------|--------------------------------|-------|------------------------------------|--|
| Carbon   | C                              | 8     | [12.0096, 12.0116][5][6][7]        | 96.0768 - 96.0928                      |
| Hydrogen | H                              | 18    | [1.00784, 1.00811][6][7]           | 18.14112 - 18.14598                    |
| Total    | C <sub>8</sub> H <sub>18</sub> | 26    | ~114.22 - 114.24                   |  |

Note: The standard atomic weight for carbon and hydrogen is presented as an interval to reflect the natural isotopic abundance variation.[5][6][7] The commonly used value of 114.23 g/mol is a conventional representation within this range.

## Structural Representation

The structural formula provides a two-dimensional representation of the atomic arrangement and bonding within the **2,2-dimethylhexane** molecule.



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Figure 1: 2D structure of **2,2-Dimethylhexane**.

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## References

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